

Navigating the Safe Handling of Dianhydromannitol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dianhydromannitol*

Cat. No.: *B1260409*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Dianhydromannitol and its isomers, primarily **1,4:3,6-dianhydromannitol** (commonly known as Isomannide) and 2,5-anhydro-D-mannitol, are versatile molecules derived from mannitol. They are increasingly utilized in various research and development applications, including polymer synthesis and as intermediates in pharmaceuticals. As their use becomes more widespread, a thorough understanding of the health and safety considerations associated with their handling is paramount for protecting laboratory personnel. This technical guide provides a comprehensive overview of the available safety data, recommended handling procedures, and experimental considerations for these compounds.

Chemical and Physical Properties

A foundational aspect of safe handling is the awareness of the substance's physical and chemical properties. These properties for the two primary isomers of **Dianhydromannitol** are summarized below.

Property	1,4:3,6-Dianhydromannitol (Isomannide)	2,5-Anhydro-D-mannitol
CAS Number	641-74-7	41107-82-8
Molecular Formula	C ₆ H ₁₀ O ₄	C ₆ H ₁₂ O ₅
Molecular Weight	146.14 g/mol	164.16 g/mol
Appearance	White to slightly pale reddish-yellow crystal powder	White crystalline chunks
Melting Point	80-85 °C	101-101.5 °C
Solubility	Soluble in water.	Soluble in water.

Hazard Identification and Classification

The hazard profiles of **Dianhydromannitol** isomers differ, underscoring the importance of consulting the specific Safety Data Sheet (SDS) for the isomer in use.

1,4:3,6-Dianhydromannitol (Isomannide): The hazard classification for Isomannide is not uniform across all suppliers. Some safety data sheets indicate that it is not a hazardous substance. However, as a good laboratory practice, it should be handled with care to avoid dust generation and contact with skin and eyes.

2,5-Anhydro-D-mannitol: This isomer is consistently classified as a hazardous substance with the following GHS classifications:

- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.

Toxicological Data Summary

Quantitative toxicological data for **Dianhydromannitol** isomers are limited in publicly available literature. No specific occupational exposure limits have been established for these compounds.

by major regulatory bodies like OSHA. In the absence of established limits, it is crucial to minimize exposure through engineering controls and personal protective equipment.

Toxicological Endpoint	1,4:3,6-Dianhydromannitol (Isomannide)	2,5-Anhydro-D-mannitol
Acute Oral Toxicity	No specific data found. A related compound, D-Glucitol, 1,4:3,6-dianhydro-, has a reported LD50 of 24150 mg/kg in rats, suggesting low acute toxicity.	No data available.
Skin Corrosion/Irritation	Not classified as a skin irritant.	Causes skin irritation.
Serious Eye Damage/Irritation	Not classified as an eye irritant.	Causes serious eye irritation.
Respiratory or Skin Sensitization	No data available.	No data available.
Germ Cell Mutagenicity	No data available.	No data available.
Carcinogenicity	No data available.	No data available.
Reproductive Toxicity	No data available.	No data available.

Experimental Safety Protocols and Workflows

Given the absence of detailed, published experimental safety protocols for **Dianhydromannitol** isomers, this section outlines a generalized workflow for the safety assessment of such chemicals, based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines.

General Handling and Personal Protective Equipment (PPE)

Regardless of the isomer, the following general handling procedures and PPE should be employed:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust or aerosols.[1][2]
- Eye Protection: Wear chemical safety goggles with side-shields.[2]
- Hand Protection: Wear impervious gloves (e.g., nitrile rubber).[2]
- Skin and Body Protection: Wear a lab coat and, if handling large quantities, additional protective clothing.
- Respiratory Protection: If dust generation is unavoidable, use a NIOSH-approved respirator. [2]
- Hygiene: Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.

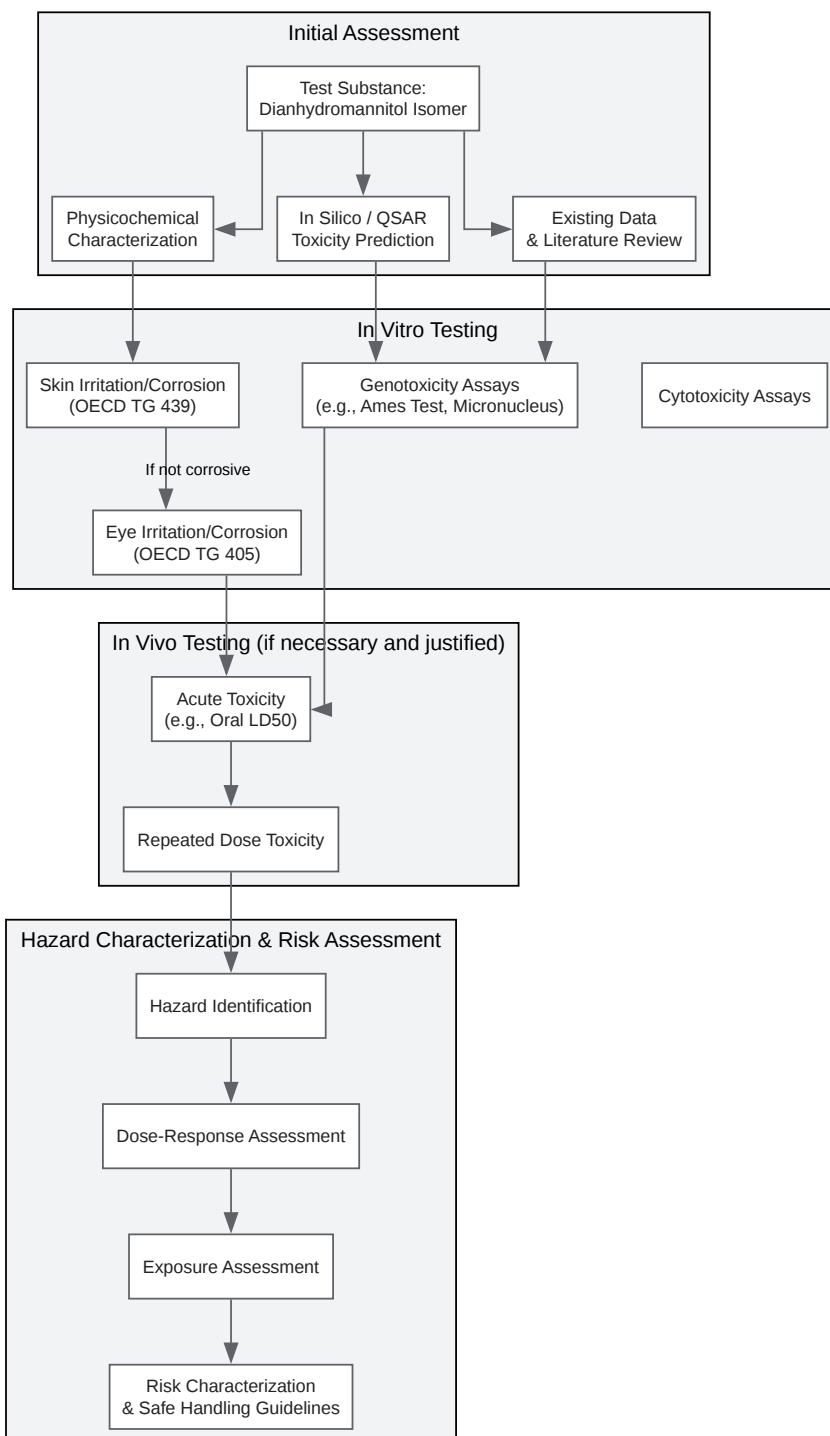
First Aid Measures

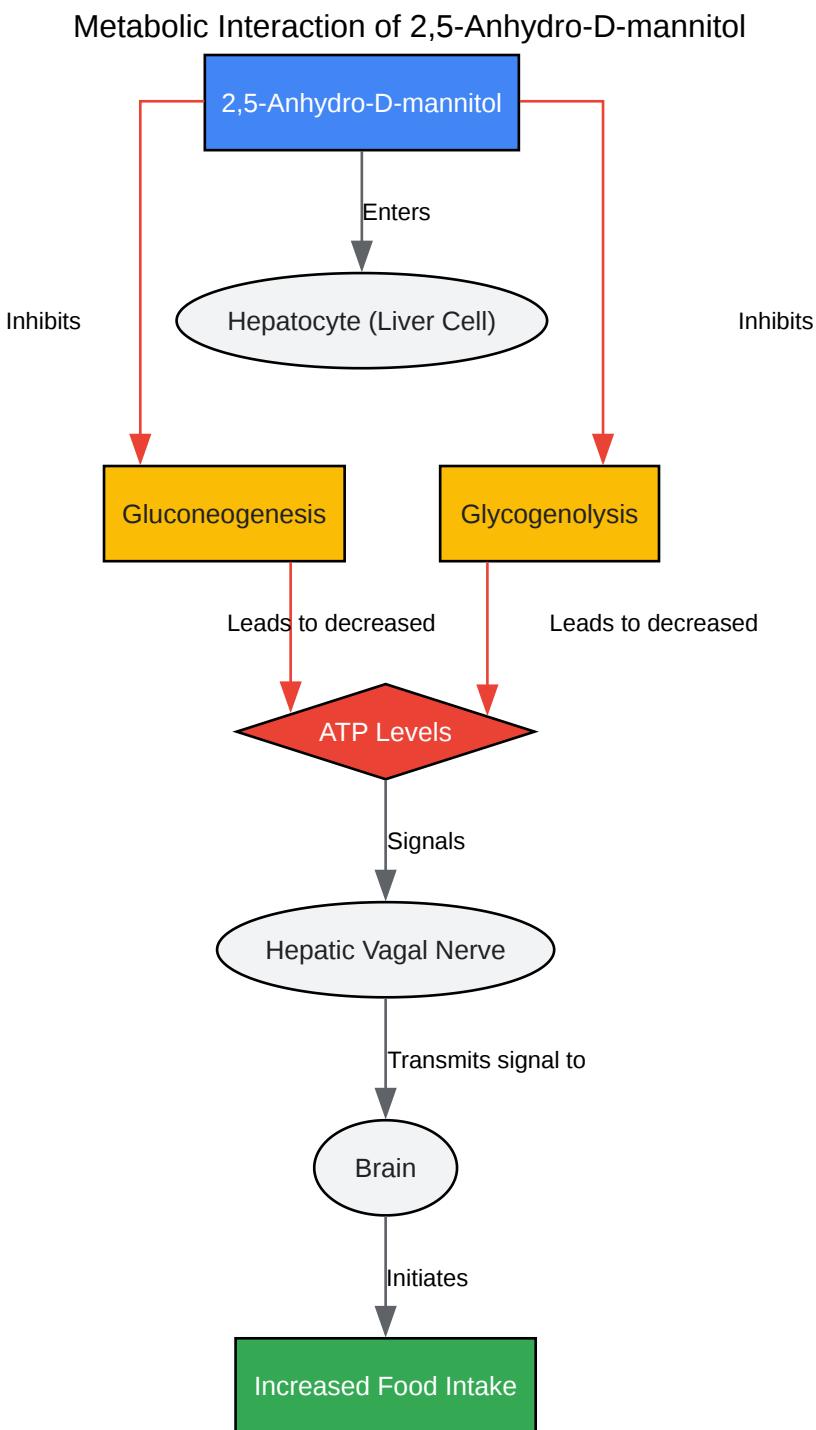
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately seek medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.[1][3]

Standardized Safety Assessment Workflow

The following diagram illustrates a typical workflow for assessing the potential hazards of a chemical like **Dianhydromannitol**, based on OECD Test Guidelines.

Standardized Chemical Safety Assessment Workflow





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